

Introduction: The Unique World of Semifluorinated Alkanes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(Perfluorodecyl)octane

CAS No.: 93454-70-7

Cat. No.: B1397231

[Get Quote](#)

1-(Perfluorodecyl)octane is a semifluorinated alkane (SFA), a unique class of linear block copolymers composed of a perfluorinated alkyl segment and a hydrocarbon alkyl segment. This molecular architecture, featuring a highly lipophobic and hydrophobic fluoruous "pony-tail" attached to a lipophilic hydrocarbon chain, imparts distinct physicochemical properties not found in their parent alkanes or perfluoroalkanes. These properties, including high density, low surface tension, and tailored immiscibility, make compounds like **1-(Perfluorodecyl)octane** highly valuable for specialized applications in drug delivery, ophthalmology, specialty lubrication, and the creation of self-assembled monolayers.

This guide provides a comprehensive overview of the core physical properties of **1-(Perfluorodecyl)octane**, offering researchers and development professionals a foundational understanding grounded in experimental data and established methodologies. We will delve into its molecular identity, thermal characteristics, and other key physical parameters, providing not just the data but also the causality behind the experimental techniques used for their determination.

Molecular and Chemical Identity

The foundational step in understanding any compound is to establish its precise chemical identity. **1-(Perfluorodecyl)octane** is defined by its specific molecular structure and associated identifiers.

Property	Value	Source
Chemical Name	1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10-henicosafluorooctadecane	[1]
Common Name	1-(Perfluorodecyl)octane	[2]
CAS Number	93454-70-7	[2]
Molecular Formula	C ₁₈ H ₁₇ F ₂₁	[1]
Molecular Weight	632.0995 Da (Monoisotopic Mass)	[1]
Chemical Structure	F ₃ C-(CF ₂) ₉ -(CH ₂) ₇ -CH ₃	

Thermal Properties: Melting and Boiling Points

The thermal behavior of **1-(Perfluorodecyl)octane** dictates its physical state under various conditions, which is a critical parameter for its storage, handling, and application.

Quantitative Thermal Data

The following table summarizes the experimentally determined thermal properties for **1-(Perfluorodecyl)octane**.

Thermal Property	Value	Conditions	Source(s)
Melting Point	51 - 56 °C	Not Specified	[2]
Boiling Point	115 - 120 °C	at 2 mmHg	[2]
Flash Point	> 100 °C	Not Specified	[2]

Experimental Protocol: Determination of Melting Point via Differential Scanning Calorimetry (DSC)

Expertise & Rationale: Differential Scanning Calorimetry (DSC) is the gold-standard technique for determining the thermal transitions of a material. It measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. This method is highly accurate and provides not only the melting point but also information on purity and the presence of polymorphs. For a waxy solid like **1-(Perfluorodecyl)octane**, DSC offers superior precision compared to traditional melting point apparatus.

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh 3-5 mg of **1-(Perfluorodecyl)octane** into a standard aluminum DSC pan.
 - Hermetically seal the pan to prevent any loss of sample due to sublimation. An identical, empty sealed pan is used as the reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas (e.g., Nitrogen at 50 mL/min) to create a stable, non-reactive atmosphere.
- Thermal Program:
 - Equilibration: Equilibrate the cell at a temperature well below the expected melting point, for instance, 25 °C.
 - Heating Ramp: Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature significantly above the melting transition, for example, 80 °C.
 - Isothermal Hold: Hold the temperature at 80 °C for 1-2 minutes to ensure complete melting.

- Cooling Ramp: Cool the sample back down to the initial temperature (25 °C) at a controlled rate (e.g., 10 °C/min). This step can reveal crystallization behavior.
- Second Heating Ramp: Perform a second heating scan under the same conditions as the first. This scan is often used for analysis as it provides data on a sample with a consistent thermal history.
- Data Analysis:
 - The melting transition will appear as an endothermic peak on the DSC thermogram.
 - The onset temperature of this peak is typically reported as the melting point. The peak temperature represents the point of maximum heat absorption. The broad range reported (51-56 °C) may indicate the presence of impurities or kinetic effects.

Macroscopic Physical Properties

Properties such as density, viscosity, and surface tension are critical for understanding the bulk behavior of a substance in liquid form, which is essential for formulation and fluid dynamics applications.

Note: Direct, experimentally verified data for the density, viscosity, and surface tension of **1-(Perfluorodecyl)octane** were not available in the initial search results. However, based on the known properties of semifluorinated alkanes, we can provide expert insights and a standard protocol for their determination. These compounds typically exhibit significantly higher densities than their hydrocarbon analogs due to the high atomic mass of fluorine. Concurrently, they demonstrate low surface tension, a hallmark of fluorinated materials.^{[3][4]}

Experimental Protocol: Density Measurement using a Vibrating Tube Densimeter

Expertise & Rationale: The vibrating tube densimeter is a highly accurate method for determining the density of liquids. It operates based on the principle that the resonant frequency of a U-shaped tube changes with the mass of the liquid it contains. This technique requires only a small sample volume, offers excellent temperature control, and provides high precision, making it ideal for characterizing valuable research compounds.^[5]

Step-by-Step Methodology:

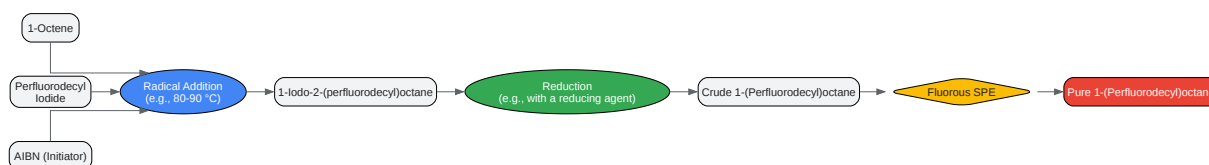
- Calibration:
 - Calibrate the instrument using two standards of known density that bracket the expected density of the sample. Typically, dry air and ultrapure water are used.
 - The calibration is performed across the intended temperature range of the experiment.
- Sample Preparation:
 - Ensure the **1-(Perfluorodecyl)octane** sample is fully melted and thermally equilibrated to a temperature above its melting range (e.g., 60 °C).
 - The sample must be free of any air bubbles, as these will significantly affect the measured resonant frequency. Degassing the sample via sonication may be necessary.
- Measurement:
 - Inject the liquid sample into the thermostatted U-tube of the densimeter using a syringe.
 - Allow the temperature of the sample within the cell to stabilize. High-quality instruments offer stability to ± 0.01 °C.
 - The instrument excites the tube, measures the resonant frequency, and automatically calculates the density based on the prior calibration.
 - Measurements can be repeated at various temperatures to determine the coefficient of thermal expansion.
- Cleaning:
 - Thoroughly clean the U-tube after measurement using appropriate solvents (e.g., a fluorinated solvent followed by acetone) and dry completely with a stream of air or nitrogen.

Synthesis and Purification Overview

High-purity **1-(Perfluorodecyl)octane** is essential for reliable research. The most common synthetic route for this class of molecule is a free-radical addition reaction.

Synthetic Pathway: Radical Addition

The synthesis involves the addition of a perfluoroalkyl iodide to an alkene, initiated by a radical initiator like azobisisobutyronitrile (AIBN).^[3] The subsequent intermediate is then reduced to replace the iodine with a hydrogen atom.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **1-(Perfluorodecyl)octane**.

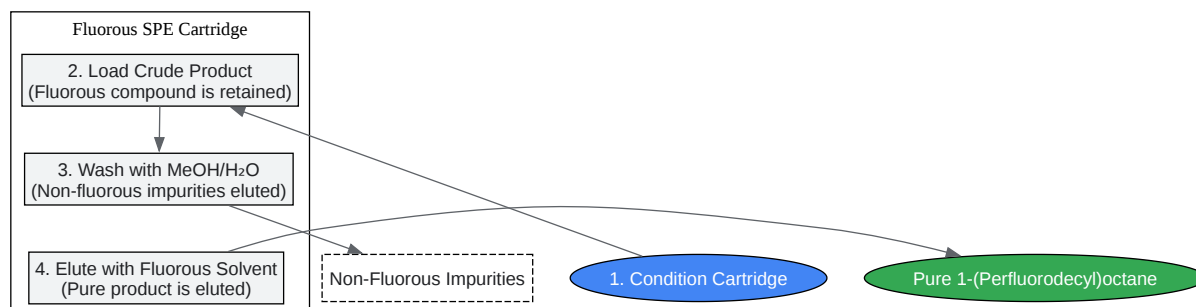
Purification Protocol: Fluorous Solid-Phase Extraction (F-SPE)

Expertise & Rationale: Purifying semifluorinated alkanes from non-fluorinated starting materials and byproducts can be challenging with standard silica gel chromatography due to their non-polar nature. Fluorous Solid-Phase Extraction (F-SPE) is a highly efficient alternative that leverages the unique property of fluorous compounds to selectively retain on a fluorinated stationary phase.^[3]

Step-by-Step Methodology:

- Column Preparation:

- Select a solid-phase extraction cartridge packed with a fluororous stationary phase (e.g., silica gel modified with perfluoroalkyl groups).
- Condition the cartridge by sequentially washing with a fluorinated solvent (e.g., perfluorohexane), followed by a water-miscible organic solvent (e.g., methanol), and finally the initial mobile phase.
- Sample Loading (Load Step):
 - Dissolve the crude reaction mixture in a minimal amount of a non-fluorinated organic solvent in which all components are soluble.
 - Load this solution onto the conditioned F-SPE cartridge. The fluororous product, **1-(Perfluorodecyl)octane**, will be strongly retained by the fluororous stationary phase.
- Washing (Wash Step):
 - Wash the cartridge with a non-fluorinated, polar solvent (e.g., 80:20 methanol/water). This step elutes the non-fluorinated organic impurities (e.g., excess 1-octene, AIBN residue) while the desired fluororous compound remains bound to the column.
- Elution (Elute Step):
 - Elute the purified **1-(Perfluorodecyl)octane** from the cartridge using a fluorinated solvent (e.g., perfluorohexane or a suitable hydrofluoroether). The high affinity of the fluororous solvent for the analyte displaces it from the stationary phase.
- Solvent Removal:
 - Collect the eluate and remove the volatile fluorinated solvent under reduced pressure to yield the high-purity **1-(Perfluorodecyl)octane**.



[Click to download full resolution via product page](#)

Caption: The three-stage process of Fluorous Solid-Phase Extraction (F-SPE).

Conclusion

1-(Perfluorodecyl)octane is a material defined by its dual-nature molecular structure. Its thermal properties indicate it is a solid at room temperature with a relatively low melting point. While specific data on its bulk liquid properties like density and viscosity are not widely published, established principles of fluorinated compounds suggest a high-density, low-surface-tension liquid phase. The established methodologies for synthesis via radical addition and purification via fluorous SPE provide a reliable pathway to obtaining high-purity material for advanced research. This guide serves as a foundational resource for scientists and engineers looking to exploit the unique properties of this semifluorinated alkane in their applications.

References

- CAS# 678-39-7 | 2-(Perfluorooctyl)ethyl alcohol | FC04-08 - Fluoryx Labs.
- CAS# 93454-70-7 | **1-(Perfluorodecyl)octane** | FC16-T10octane - Fluoryx Labs.

- Application Notes and Protocols for the Synthesis and Purification of 1-(Perfluoro-n-octyl)tetradecane - Benchchem.
- **1-(perfluorodecyl)octane** (C₁₈H₁₇F₂₁) - PubChemLite.
- Perfluoro-n-octane - F2 Chemicals Ltd.
- Viscosity of liquid perfluoroalkanes and perfluoroalkylalkane surfactants. - SciSpace.
- Thermodynamic properties of perfluoro-n-octane | Request PDF - ResearchGate.
- **1-(Perfluorodecyl)octane** | Catalog No: FC16-T10octane | CAS No: 93454-70-7 - African Rock Art.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 8-perfluorodecyloctane (C₁₈H₁₇F₂₁) [pubchemlite.lcsb.uni.lu]
- 2. fluoryx.com [fluoryx.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Introduction: The Unique World of Semifluorinated Alkanes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1397231/docs#introduction-the-unique-world-of-semifluorinated-alkanes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)